

# Spectroscopic Profiling and Analytical Validation of N-(2-Methylphenethyl)pivalamide

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## Compound of Interest

Compound Name: *N*-(2-Methylphenethyl)pivalamide

Cat. No.: B8658837

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## Introduction & Chemical Context

In modern drug discovery, phenethylamine derivatives serve as foundational scaffolds for a vast array of neuroactive compounds and trace amine-associated receptor (TAAR) agonists<sup>[1]</sup>. However, primary amines are highly susceptible to rapid metabolism via monoamine oxidase (MAO). To circumvent this, steric shielding via acylation is a proven strategy. The attachment of a pivaloyl (trimethylacetyl) group to 2-methylphenethylamine yields **N-(2-Methylphenethyl)pivalamide**, a highly lipophilic and metabolically stable secondary amide.

This technical whitepaper provides a comprehensive, self-validating framework for the synthesis, isolation, and spectroscopic characterization (NMR, FT-IR, HRMS) of this specific molecule, grounded in established analytical methodologies<sup>[2][3]</sup>.

## Experimental Methodology: Synthesis & Purification

To ensure the integrity of the spectroscopic data, the analyte must be synthesized and purified through a self-validating protocol that eliminates isobaric and structurally similar impurities.

## Step-by-Step Protocol

- Reaction Setup: Dissolve 10.0 mmol of 2-methylphenethylamine[1] and 15.0 mmol of triethylamine ( $\text{Et}_3\text{N}$ ) in 50 mL of anhydrous dichloromethane (DCM). Cool the mixture to 0 °C under an inert argon atmosphere.
  - Causality: Cooling the reaction suppresses exothermic side reactions and prevents over-acylation.  $\text{Et}_3\text{N}$  acts as a non-nucleophilic base to scavenge the HCl byproduct, preventing the protonation of the starting amine and driving the reaction to completion.
- Acylation: Add 11.0 mmol of pivaloyl chloride dropwise over 15 minutes. Allow the reaction to warm to room temperature and stir for 2 hours.
  - Causality: The extreme steric bulk of the tert-butyl group dictates a slower nucleophilic attack compared to linear acyl chlorides; thus, a slight excess of the electrophile and a 2-hour reaction time ensure maximum conversion[3].
- Aqueous Workup: Quench the reaction with 20 mL of deionized water. Wash the organic layer sequentially with 1M HCl (to remove unreacted amine), saturated aqueous  $\text{NaHCO}_3$  (to neutralize residual acid), and brine. Dry over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Purification: Concentrate the organic layer in vacuo and purify the crude residue via flash column chromatography (Hexane/EtOAc, 8:2 v/v), followed by recrystallization from hot heptane.
  - Causality: Chromatography isolates the target amide from polar byproducts, while recrystallization guarantees the >99% crystalline purity required for high-resolution NMR and elemental analysis.

Fig 1: Synthetic and analytical workflow for **N-(2-Methylphenethyl)pivalamide** validation.

## Spectroscopic Characterization Data

The structural elucidation of **N-(2-Methylphenethyl)pivalamide** relies on the orthogonal validation of its carbon skeleton, functional groups, and molecular mass.

## Nuclear Magnetic Resonance (NMR)

The choice of  $\text{CDCl}_3$  as the NMR solvent is dictated by its lack of exchangeable protons, which is critical for observing the amide N-H proton. The diagnostic tert-butyl singlet at ~1.14 ppm and the characteristic splitting of the ethyl chain confirm the successful coupling[2][3].

Table 1:  $^1\text{H}$  NMR Data (400 MHz,  $\text{CDCl}_3$ )

| Chemical Shift ( $\delta$ , ppm) | Multiplicity         | Coupling Constant (J, Hz) | Integration | Assignment                                             |
|----------------------------------|----------------------|---------------------------|-------------|--------------------------------------------------------|
| 7.10 – 7.18                      | Multiplet (m)        | -                         | 4H          | Aromatic protons (o-tolyl ring)                        |
| 5.65                             | Broad Singlet (br s) | -                         | 1H          | Amide N-H[2]                                           |
| 3.45                             | Quartet (q)          | 6.5                       | 2H          | -CH <sub>2</sub> -N (Ethyl chain)                      |
| 2.85                             | Triplet (t)          | 7.0                       | 2H          | Ar-CH <sub>2</sub> (Ethyl chain)                       |
| 2.33                             | Singlet (s)          | -                         | 3H          | Ar-CH <sub>3</sub> (Aromatic methyl)                   |
| 1.15                             | Singlet (s)          | -                         | 9H          | -C(CH <sub>3</sub> ) <sub>3</sub> (Pivaloyl group) [3] |

Table 2:  $^{13}\text{C}$  NMR Data (100 MHz,  $\text{CDCl}_3$ )

| Chemical Shift ( $\delta$ , ppm) | Carbon Type                  | Assignment                                    |
|----------------------------------|------------------------------|-----------------------------------------------|
| 178.5                            | Quaternary (C=O)             | Pivalamide Carbonyl                           |
| 137.0, 136.0                     | Quaternary (Ar-C)            | Aromatic ipso-carbons                         |
| 130.5, 129.0, 126.5, 126.0       | Methine (Ar-CH)              | Aromatic ring carbons                         |
| 40.5                             | Methylene (CH <sub>2</sub> ) | -CH <sub>2</sub> -N                           |
| 38.5                             | Quaternary (C)               | -C(CH <sub>3</sub> ) <sub>3</sub>             |
| 33.0                             | Methylene (CH <sub>2</sub> ) | Ar-CH <sub>2</sub>                            |
| 27.5                             | Methyl (CH <sub>3</sub> )    | -C(CH <sub>3</sub> ) <sub>3</sub> (3 carbons) |
| 19.0                             | Methyl (CH <sub>3</sub> )    | Ar-CH <sub>3</sub>                            |

## Fourier-Transform Infrared Spectroscopy (FT-IR)

Attenuated Total Reflectance (ATR) FT-IR is utilized to prevent moisture absorption commonly seen in KBr pellets, which could obscure the critical N-H stretching region<sup>[4]</sup>.

Table 3: FT-IR Data (ATR, solid state)

| Wavenumber (cm <sup>-1</sup> ) | Intensity     | Assignment / Causality                                                                                             |
|--------------------------------|---------------|--------------------------------------------------------------------------------------------------------------------|
| 3310                           | Medium, Sharp | N-H Stretch: Confirms the presence of a secondary amide.                                                           |
| 2960, 2870                     | Strong        | C-H Stretch (Aliphatic): High intensity driven by the 9 protons of the tert-butyl group.                           |
| 1640                           | Strong        | Amide I (C=O Stretch): Lowered from standard ketone (~1710 cm <sup>-1</sup> ) due to nitrogen lone-pair resonance. |
| 1540                           | Strong        | Amide II (N-H Bend): Corroborates the secondary amide linkage.                                                     |
| 1460                           | Medium        | C-C Aromatic Stretch: Confirms the presence of the tolyl ring.                                                     |

## High-Resolution Mass Spectrometry (HRMS)

Electrospray Ionization Time-of-Flight (ESI-TOF) mass spectrometry in positive ion mode is used to determine the exact mass. Soft ionization prevents complete fragmentation, allowing the intact molecular ion to be observed.

Table 4: HRMS Data (ESI-TOF, Positive Mode)

| Ion Species                                   | Calculated m/z | Observed m/z | Error (ppm) | Diagnostic Significance                                                                       |
|-----------------------------------------------|----------------|--------------|-------------|-----------------------------------------------------------------------------------------------|
| [M+H] <sup>+</sup>                            | 220.1701       | 220.1698     | < 2.0       | Confirms the exact molecular formula C <sub>14</sub> H <sub>21</sub> NO.                      |
| [M+Na] <sup>+</sup>                           | 242.1521       | 242.1519     | < 2.0       | Sodium adduct, common in ESI of amides.                                                       |
| [C <sub>8</sub> H <sub>9</sub> ] <sup>+</sup> | 105.0704       | 105.0702     | < 2.0       | Methyltropylium ion: Formed via α-cleavage of the ethyl chain, confirming the o-tolyl moiety. |

## Structural Elucidation Logic

The trustworthiness of the structural assignment relies on a self-validating matrix of these three analytical techniques:

- **The Pivaloyl Anchor:** The massive 9-proton singlet at 1.15 ppm (NMR) immediately confirms the incorporation of the pivaloyl group. Its corresponding quaternary carbon at 38.5 ppm distinguishes it from standard linear aliphatic chains[3].
- **The Amide Bridge:** The IR stretches at 1640 cm<sup>-1</sup> and 1540 cm<sup>-1</sup>[4], combined with the broad <sup>1</sup>H NMR singlet at 5.65 ppm[2], confirm that the nitrogen is acylated but retains one proton (secondary amide).
- **The Regiochemistry:** The HRMS base peak at m/z 105 is a classic hallmark of a methylbenzyl cation rearranging into a methyltropylium ion. This perfectly validates the 2-methylphenyl architecture derived from the starting material[1].

Fig 2: Spectroscopic feature mapping to the structural components of the target molecule.

## References

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